

Measuring the Effects of SRI-42127 on Gene Expression: Application Notes and Protocols

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Compound of Interest

Compound Name: SRI-42127

Cat. No.: B10857109

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Abstract

SRI-42127 is a novel small molecule inhibitor that targets the RNA-binding protein HuR (Hu-antigen R).[1][2] By preventing the homodimerization of HuR, **SRI-42127** effectively blocks its translocation from the nucleus to the cytoplasm, a critical step for its function in post-transcriptional gene regulation.[1][3][4] This inhibition leads to a significant reduction in the expression of numerous pro-inflammatory genes, highlighting its therapeutic potential in neuroinflammatory and other inflammatory diseases.[1][2][5][6] These application notes provide detailed protocols for measuring the effects of **SRI-42127** on gene expression, utilizing quantitative PCR (qPCR) and RNA sequencing (RNA-seq) methodologies.

Introduction

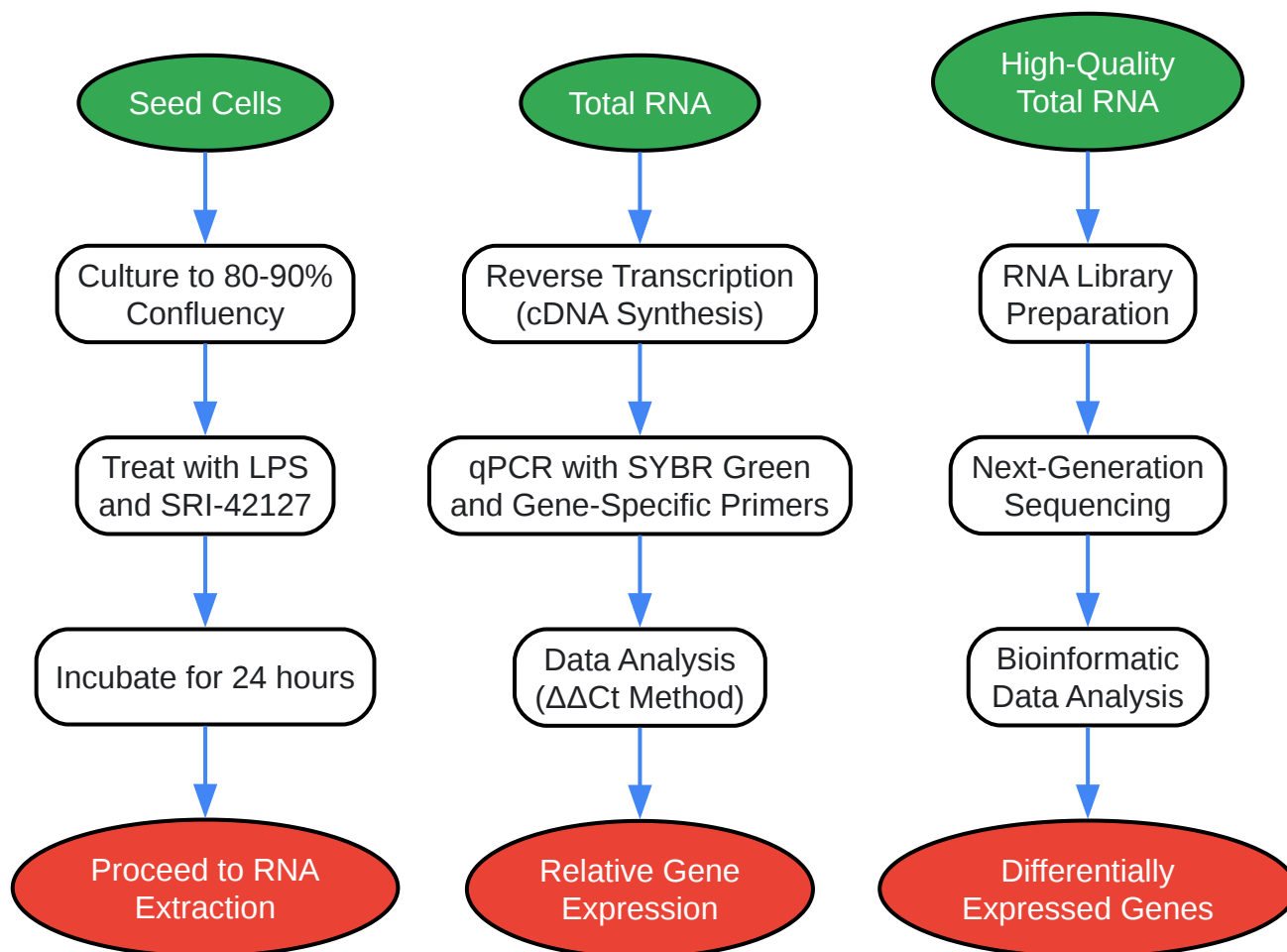
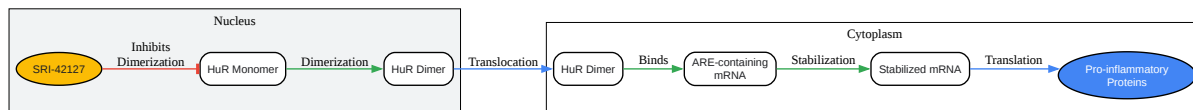
HuR is an RNA-binding protein that plays a crucial role in the post-transcriptional regulation of a wide array of genes, particularly those involved in inflammatory responses.[1][2] It binds to adenine- and uridine-rich elements (AREs) in the 3'-untranslated region (3'-UTR) of target messenger RNAs (mRNAs), enhancing their stability and/or translation.[1] In activated glial

cells, HuR translocates from the nucleus to the cytoplasm, where it promotes the expression of pro-inflammatory mediators such as cytokines and chemokines.[1][2]

SRI-42127 has been developed to specifically inhibit the homodimerization of HuR, a prerequisite for its cytoplasmic translocation.[1][3] This mechanism of action effectively sequesters HuR in the nucleus, preventing it from interacting with its target mRNAs in the cytoplasm and thereby downregulating the expression of key inflammatory genes.[1][2] This document outlines the experimental procedures to quantify these changes in gene expression following treatment with **SRI-42127**.

Mechanism of Action: SRI-42127 Signaling Pathway

The following diagram illustrates the mechanism of action of **SRI-42127** in inhibiting HuR-mediated gene expression.



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